

# Introduction: Navigating the Utility and Hazards of Arylboronic Acids

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	<i>[4-(1-Methoxyethyl)phenyl]boronic acid</i>
CAS No.:	945723-15-9
Cat. No.:	B1521717

[Get Quote](#)

**[4-(1-Methoxyethyl)phenyl]boronic acid** is a versatile building block in modern organic synthesis, valued for its role in constructing complex molecular architectures. As a key reagent, its utility is most prominently featured in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, a cornerstone of carbon-carbon bond formation in pharmaceutical and materials science development.<sup>[1]</sup> The unique electronic and steric properties imparted by the 4-(1-methoxyethyl) substituent make it a valuable tool for fine-tuning the characteristics of target molecules, from biologically active compounds to advanced polymers.<sup>[1]</sup>

However, the reactivity that makes this class of compounds so useful also necessitates a deep understanding of their potential hazards. While specific toxicological data for **[4-(1-Methoxyethyl)phenyl]boronic acid** is not extensively published, the safety profile can be reliably inferred from a wealth of data on structurally similar arylboronic acids. This guide provides a comprehensive framework for the safe handling, storage, and disposal of this reagent, grounded in the established principles of chemical safety and risk mitigation. The protocols herein are designed to be self-validating systems, ensuring that safety is an intrinsic component of the scientific workflow.

## Hazard Identification and Risk Assessment

A thorough understanding of a chemical's properties is the foundation of a robust safety protocol. The primary hazards associated with simple arylboronic acids are irritation to the skin, eyes, and respiratory system.<sup>[2][3][4]</sup> This is a consistent toxicological profile across the class, driven by the boronic acid moiety.

### Anticipated GHS Hazard Classification

Based on extensive data from analogous compounds such as 4-methoxyphenylboronic acid and 4-methylphenylboronic acid, the following GHS classification for **[4-(1-Methoxyethyl)phenyl]boronic acid** should be anticipated.<sup>[2][3][5]</sup>

Hazard Class	Hazard Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319	Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory)	Category 3	H335	May cause respiratory irritation

This classification is extrapolated from structurally related boronic acids and should be used as a primary risk assessment baseline.

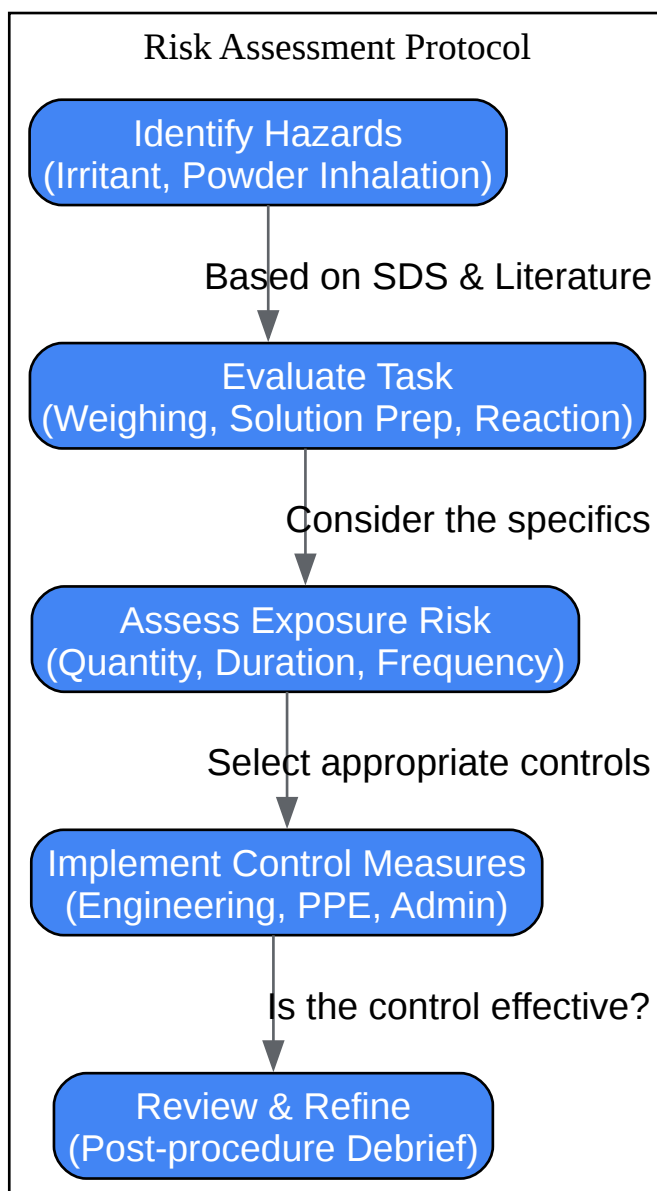
### Toxicological Profile: The "Why" Behind the Hazards

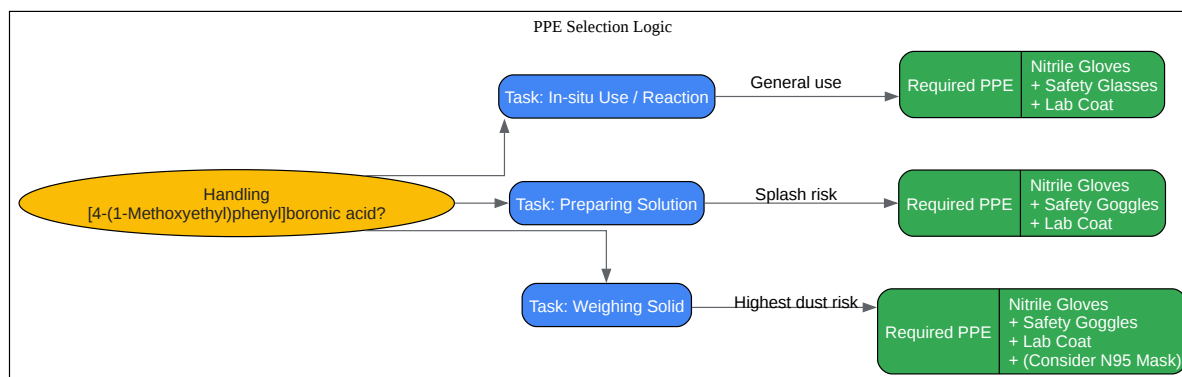
The irritant nature of boronic acids stems from the electron-deficient boron atom, which acts as a Lewis acid. It can readily interact with biological nucleophiles, such as amino and hydroxyl groups found in proteins on the surface of the skin, eyes, and respiratory tract. This interaction can disrupt cellular function and trigger an inflammatory response, leading to the observed irritation. While generally not classified as acutely toxic via dermal or oral routes in small lab-scale quantities, ingestion can still cause gastrointestinal irritation.<sup>[6]</sup> Inhalation of the fine

powder is a primary exposure risk, as the particles can easily deposit in the respiratory tract.[3]  
[6]

## Risk Assessment Workflow

Before any procedure involving this compound, a formal risk assessment must be conducted. This process is not a mere checklist but a critical thinking exercise to ensure all potential hazards are identified and controlled.





[Click to download full resolution via product page](#)

Caption: Decision tree for selecting appropriate PPE based on the task.

- **Hand Protection:** Nitrile gloves are a standard and effective choice for handling solid boronic acids. [7]Always inspect gloves for tears or punctures before use. [8]Double-gloving can be considered when handling larger quantities. Gloves should be removed and discarded immediately after handling is complete, and hands should be washed thoroughly. \* **Eye and Face Protection:** At a minimum, ANSI Z87.1-compliant safety glasses with side shields are required. When weighing the solid material, where the risk of dust is highest, chemical splash goggles provide superior protection and are strongly recommended. \* **Protective Clothing:** A flame-resistant lab coat should be worn and buttoned completely. Long pants and closed-toe shoes are mandatory in any laboratory setting.
- **Respiratory Protection:** Under normal conditions within a chemical fume hood, respiratory protection is not required. However, if a fume hood is not available or in the event of a large spill, a NIOSH-approved N95 respirator should be used to prevent inhalation of the dust.

## Step-by-Step Safe Handling Protocol

This protocol provides a self-validating workflow for safely weighing and transferring the solid reagent.

- Preparation:
  - Confirm the chemical fume hood is functioning correctly (check airflow monitor).
  - Don all required PPE (lab coat, goggles, gloves).
  - Cover the work surface (e.g., the balance) with disposable bench paper.
  - Assemble all necessary equipment (spatulas, weigh paper/boat, secondary container) within the fume hood.
- Handling:
  - Retrieve the reagent container from storage. Keep it closed until it is inside the fume hood.
  - Open the container slowly to avoid creating a plume of dust.
  - Use a clean spatula to carefully transfer the desired amount of solid to the weigh boat. Avoid scooping motions that could aerosolize the powder.
  - Once weighing is complete, securely close the primary reagent container.
  - Carefully transfer the weighed solid into a secondary container (e.g., a flask) for transport to the reaction setup.
- Cleanup:
  - Wipe the spatula and any contaminated surfaces within the fume hood with a damp cloth or paper towel to collect residual dust without aerosolizing it.
  - Carefully fold the used weigh paper and bench paper inward and dispose of it, along with the cleaning materials, into a designated solid hazardous waste container.

- Wipe the exterior of the primary reagent container before returning it to storage.
- De-Gowning:
  - Remove gloves using a technique that avoids skin contact with the exterior of the glove.
  - Wash hands thoroughly with soap and water.

## Storage and Incompatibilities

Proper storage is crucial for maintaining the reagent's integrity and ensuring safety.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [2][5] [9] Boronic acids can be hygroscopic, and some are sensitive to air and light, potentially leading to degradation. [10][11] Storage under an inert atmosphere (e.g., nitrogen or argon) can prolong shelf life, though it is not strictly required for all analogs. [7][11]\* Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases. [9] [11] Boric acid, the parent compound, can react with strong reducing agents like metal hydrides to generate flammable hydrogen gas. [12]

## Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or spill.

## First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory irritation persists or worsens. [2][3][9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical advice. [2][3][9]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2][3][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, have them drink plenty of water. Seek medical attention if symptoms occur. [9]

## Spill Response

For small spills of solid material inside a fume hood:

- Ensure PPE is worn.
- Gently cover the spill with a damp paper towel to avoid raising dust.
- Carefully scoop the material and paper towel into a labeled, sealable container for hazardous waste. [2][13]4. Wipe the area with a damp cloth, and dispose of all cleaning materials as hazardous waste.

For larger spills or spills outside of a fume hood, evacuate the area, prevent entry, and contact your institution's Environmental Health & Safety (EH&S) department.

## Waste Disposal

All waste materials, including excess reagent, contaminated PPE, and cleaning supplies, must be disposed of as hazardous chemical waste. [3][5] Collect waste in a clearly labeled, sealed container. Never dispose of boronic acids down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

## References

- AK Scientific, Inc. (n.d.). Safety Data Sheet: 4-Methylphenylboronic acid.
- Thermo Fisher Scientific. (2014). Safety Data Sheet: Furan-2-boronic acid pinacol ester.
- Fisher Scientific. (n.d.). Safety Data Sheet: (2-Methylpropyl)boronic acid.
- Fisher Scientific. (2023). Safety Data Sheet: 4-Methoxyphenylboronic acid.
- Carl ROTH. (n.d.). Safety Data Sheet: Phenylboronic acid.
- Fisher Scientific. (n.d.). Safety Data Sheet: 4-(Methylthio)phenylboronic acid.
- Fisher Scientific. (2010). Safety Data Sheet: 4-Methoxyphenylboronic acid.
- Sigma-Aldrich. (2019). Safety Data Sheet: 4-Methoxyphenylboronic acid.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 201262, (4-Methoxyphenyl)boronic acid.
- Sigma-Aldrich. (n.d.). Product Page: 4-Methoxyphenylboronic acid.
- Chem-Impex International. (n.d.). Product Page: **[4-(1-Methoxyethyl)phenyl]boronic acid**.
- Occupational Safety and Health Administration. (n.d.). OSHA Occupational Chemical Database: BORIC ACID.
- Lab Alley. (n.d.). Boric Acid Safety & Hazards.
- Etimine USA. (2020). Safety Data Sheet: Boric Acid.
- Fisher Scientific. (n.d.). Safety Data Sheet: Boronic acid, phenyl-.
- Thermo Fisher Scientific. (2010). Safety Data Sheet: Anthracene-9-boronic acid.
- Chemistry For Everyone. (2024). What Are The Safety Precautions For Using Boric Acid?.
- Allina Health Laboratory. (n.d.). Safety Data Sheet: BORAX Boric Acids.
- ChemicalBook. (n.d.). The uses of 4-Methoxyphenylboronic acid.
- Tokyo Chemical Industry Co., Ltd. (n.d.). Product Page: 4-Methoxyphenylboronic Acid.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [2. fishersci.ie](https://fishersci.ie) [fishersci.ie]
- [3. orgchemboulder.com](https://orgchemboulder.com) [orgchemboulder.com]
- [4. \(4-Methoxyphenyl\)boronic acid | C7H9BO3 | CID 201262 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. aksci.com](https://aksci.com) [aksci.com]
- [6. fishersci.com](https://fishersci.com) [fishersci.com]
- [7. fishersci.co.uk](https://fishersci.co.uk) [fishersci.co.uk]
- [8. assets.thermofisher.cn](https://assets.thermofisher.cn) [assets.thermofisher.cn]
- [9. fishersci.com](https://fishersci.com) [fishersci.com]
- [10. carlroth.com](https://carlroth.com) [carlroth.com]
- [11. fishersci.com](https://fishersci.com) [fishersci.com]
- [12. labs.allinahealth.org](https://labs.allinahealth.org) [labs.allinahealth.org]
- [13. laballey.com](https://laballey.com) [laballey.com]
- To cite this document: BenchChem. [Introduction: Navigating the Utility and Hazards of Arylboronic Acids]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1521717/docs#introduction-navigating-the-utility-and-hazards-of-arylboronic-acids\]](https://www.benchchem.com/product/b1521717/docs#introduction-navigating-the-utility-and-hazards-of-arylboronic-acids)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)